

In-depth Technical Guide: 4-Decyltetradecan-1-ol (CAS 123613-13-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Decyltetradecan-1-ol

Cat. No.: B047702

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A comprehensive review of the available scientific and technical data for researchers, scientists, and drug development professionals.

Introduction

4-Decyltetradecan-1-ol, with the Chemical Abstracts Service (CAS) number 123613-13-8, is a long-chain primary alcohol. Its chemical structure consists of a tetradecanol backbone substituted with a decyl group at the fourth carbon position. This structure imparts specific physical and chemical properties that are of interest in various industrial and research applications. This technical guide aims to provide a thorough overview of the currently available data on **4-Decyltetradecan-1-ol**, with a focus on its chemical and physical properties, potential applications, and the current landscape of scientific research.

Chemical and Physical Properties

The fundamental properties of **4-Decyltetradecan-1-ol** are summarized in the table below. These data are compiled from various chemical supplier databases and provide a foundational understanding of the compound's characteristics.

Property	Value	Source
CAS Number	123613-13-8	N/A
Molecular Formula	C ₂₄ H ₅₀ O	[1]
Molecular Weight	354.65 g/mol	[1]
Boiling Point	205-215 °C at 2.7 Torr	[1]
Density	0.839 ± 0.06 g/cm ³	[1]
Synonyms	4-Decyl-1-tetradecanol, 1-Tetradecanol, 4-decyl-	[1]

Applications

Currently, the primary documented application for **4-Decyltetradecan-1-ol** is as a surfactant in the cosmetics industry[1]. Surfactants, or surface-active agents, are compounds that lower the surface tension between two liquids, between a gas and a liquid, or between a liquid and a solid. In cosmetics, they can function as detergents, wetting agents, emulsifiers, foaming agents, and dispersants. The long alkyl chains of **4-Decyltetradecan-1-ol** contribute to its surfactant properties, making it suitable for use in various personal care products.

Synthesis and Experimental Protocols

Despite a comprehensive search of scientific literature, no specific, detailed experimental protocols for the synthesis of **4-Decyltetradecan-1-ol** (CAS 123613-13-8) are publicly available at this time. General methods for the synthesis of long-chain branched alcohols may be applicable, but specific reaction conditions, catalysts, and purification methods for this particular isomer have not been published in peer-reviewed journals.

Similarly, there is a notable absence of published experimental studies detailing the use of **4-Decyltetradecan-1-ol** in biological or other research contexts. This lack of data prevents the inclusion of detailed experimental methodologies in this guide.

Biological Activity and Signaling Pathways

There is currently no available scientific literature describing the biological activity, mechanism of action, or any associated signaling pathways for **4-Decyltetradecan-1-ol**. Research into the biological effects of this compound appears to be a nascent or as-yet-unexplored area.

Therefore, the creation of diagrams for signaling pathways or experimental workflows is not possible based on the current body of scientific knowledge.

Future Research Directions

The limited availability of in-depth technical and scientific data on **4-Decyltetradecan-1-ol** highlights several opportunities for future research. Key areas for investigation could include:

- Development and optimization of a synthetic route to produce high-purity **4-Decyltetradecan-1-ol**.
- Detailed characterization of its physicochemical properties, including its critical micelle concentration and other surfactant-related parameters.
- Screening for biological activity, including but not limited to antimicrobial, anti-inflammatory, or cytotoxic effects, which could open avenues for its use in drug development.
- Toxicological studies to establish a comprehensive safety profile for its use in cosmetic and potentially pharmaceutical applications.

Conclusion

4-Decyltetradecan-1-ol is a chemical compound with established use as a surfactant in the cosmetics industry. However, there is a significant gap in the publicly available scientific literature regarding its synthesis, detailed experimental applications, and biological effects. For researchers, scientists, and drug development professionals, this compound represents an area with considerable potential for novel investigation and discovery. The data presented in this guide, while limited, provides a starting point for such future endeavors. It is important to distinguish this compound from its isomers, such as 2-Decyl-1-tetradecanol, for which more data may be available. As new research emerges, a more comprehensive understanding of **4-Decyltetradecan-1-ol** and its potential applications will undoubtedly be developed.

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References

- 1. 4-Decyl-1-tetradecanol | CAS#:123613-13-8 | Chemsrcc [chemsrc.com]
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